

Technical Guide: H-Ala-NH-PMB (L-Alanine 4-Methoxybenzylamide)

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Compound of Interest

Compound Name: (S)-2-Amino-N-(4-methoxybenzyl)-propionamide

CAS No.: 197727-65-4

Cat. No.: B3249815

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Part 1: Chemical Identity & Core Properties

H-Ala-NH-PMB (L-Alanine-N-(4-methoxybenzyl)amide) is a specialized amino acid derivative primarily utilized in peptide chemistry as a "masked" C-terminal amide precursor or a backbone-protected building block. Unlike standard catalog reagents, it is frequently synthesized in situ or as a custom intermediate to facilitate the synthesis of C-terminal amides ($-\text{CONH}_2$) via oxidative cleavage, avoiding the harsh conditions typically required for ammonolysis.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Data	Note
Chemical Name	(S)-2-amino-N-(4-methoxybenzyl)propanamide	IUPAC
Common Name	H-Ala-NH-PMB; Ala-PMB	
CAS Number	Not widely indexed	Often cited as HCl salt or Boc-precursor
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	
Molecular Weight	208.26 g/mol	Free base
Precursor CAS	15761-38-3 (Boc-Ala-OH) 2393-23-9 (PMB-Amine)	Synthesis starting materials
Solubility	Soluble in MeOH, DMF, DMSO, Water (moderate)	HCl salt is highly water-soluble
pKa (Calc)	~8.1 (α-amine)	
Stability	Acid-stable (TFA); Oxidatively labile	Cleaved by CAN/DDQ

Part 2: Synthesis & Manufacturing Protocol

As a Senior Application Scientist, I recommend the Boc-chemistry route for the synthesis of H-Ala-NH-PMB. This pathway offers superior control over side reactions compared to Fmoc strategies, where the basic conditions (piperidine) could prematurely affect sensitive linkers if present in complex assemblies.

Synthesis Workflow (Boc-Strategy)[1][9]

Reagents:

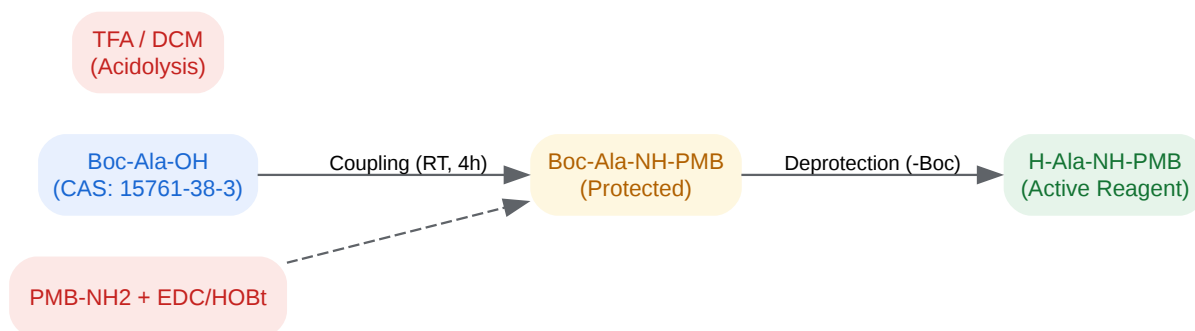
- Starting Material: Boc-Ala-OH (1.0 eq)
- Amine Source: 4-Methoxybenzylamine (PMB-NH₂, 1.1 eq)
- Coupling Agent: EDC·HCl (1.2 eq) / HOBt (1.2 eq)

- Base: DIPEA (2.0 eq)
- Solvent: DCM/DMF (9:1)

Protocol:

- Activation: Dissolve Boc-Ala-OH in DCM/DMF at 0°C. Add HOBt and EDC·HCl. Stir for 15 minutes to generate the active ester.
- Coupling: Add 4-Methoxybenzylamine and DIPEA dropwise. Allow the reaction to warm to Room Temperature (RT) and stir for 4–6 hours.
 - Checkpoint: Monitor by TLC (EtOAc/Hexane 1:1). The active ester spot should disappear.
- Workup: Dilute with EtOAc. Wash sequentially with 1M KHSO₄ (acidic wash removes unreacted amine), Sat. NaHCO₃ (removes unreacted acid), and Brine. Dry over Na₂SO₄ and concentrate.
 - Result: Boc-Ala-NH-PMB (White solid/foam).
- Deprotection: Dissolve the intermediate in TFA/DCM (1:1). Stir for 30–60 minutes at RT.
- Isolation: Evaporate volatiles under reduced pressure. Precipitate the product by adding cold Diethyl Ether (Et₂O). Filter and dry.
 - Final Product: H-Ala-NH-PMB·TFA (White powder).

Visualization: Synthesis Pathway



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Caption: Step-wise synthesis of H-Ala-NH-PMB via Boc-chemistry, highlighting the critical coupling and deprotection phases.

Part 3: Applications & Mechanism of Action

The primary utility of H-Ala-NH-PMB lies in its ability to serve as a latent primary amide. In complex peptide synthesis, direct synthesis of C-terminal amides can be challenging due to aggregation or side reactions during cleavage. The PMB group acts as a "safety catch."

The Oxidative Cleavage Strategy

The PMB-amide bond is unique because it is stable to acidic conditions (TFA, HBr) used to remove standard protecting groups (Boc, tBu, Trt), but is highly labile to oxidative cleavage.^[1]

- Reagent: Cerium Ammonium Nitrate (CAN) or DDQ.
- Mechanism:
 - Single Electron Transfer (SET): The oxidant removes an electron from the electron-rich aromatic PMB ring, forming a radical cation.
 - Hydrolysis: The benzylic carbon becomes susceptible to nucleophilic attack by water.
 - Release: The C-N bond cleaves, releasing the free primary amide (H-Ala-NH₂) and p-methoxybenzaldehyde.

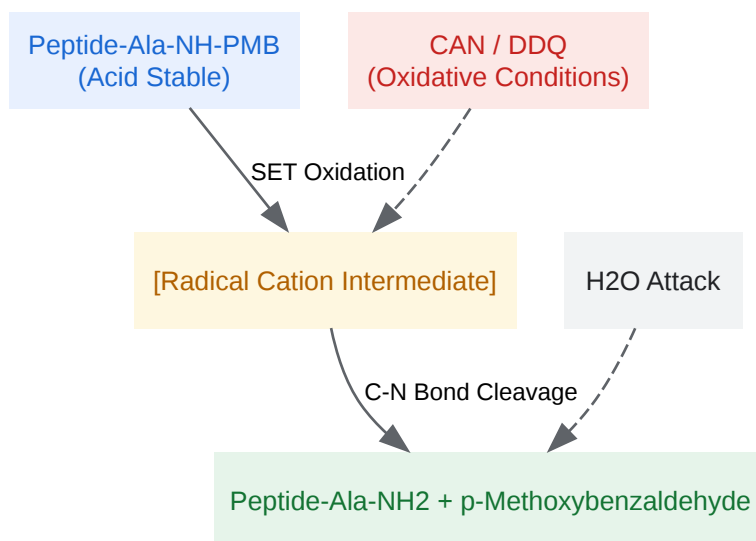
Experimental Protocol: Oxidative Release

Objective: Convert H-Ala-NH-PMB (or Peptidyl-Ala-NH-PMB) to H-Ala-NH₂.

- Dissolution: Dissolve the PMB-protected peptide in Acetonitrile/Water (4:1).
- Oxidation: Add CAN (3.0–4.0 eq) dissolved in water dropwise at 0°C.
 - Note: The solution will turn orange/yellow.
- Reaction: Stir at 0°C for 30 minutes, then warm to RT for 1 hour.

- Quenching: Add dilute $\text{Na}_2\text{S}_2\text{O}_3$ or ascorbic acid to quench excess oxidant (color fades).
- Purification: Extract with EtOAc to remove the aldehyde byproduct. The aqueous layer contains the free amide peptide. Lyophilize.

Visualization: Oxidative Cleavage Mechanism



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Caption: Mechanism of PMB removal via oxidative cleavage (CAN/DDQ) to yield the target primary amide.

References

- Boc-Chemistry Fundamentals: "Synthesis of BOC-L-Alanine Benzyl Ester: A Technical Guide." BenchChem. [Link](#)
- PMB Cleavage Mechanism: "Highly Selective and Catalytic C–N Bond Cleavage of Tertiary Sulfonamides." ACS Omega (2021). [Link](#)
- Peptide Amidation Strategies: "Photochemically-enabled, post-translational production of C-terminal amides." Nature Communications (2024). [Link](#)
- PMB Reagent Data: "4-Methoxybenzylamine Properties and Safety." PubChem. [Link](#)

- General Protecting Groups: "PMB Protecting Group: Protection & Deprotection Mechanism." Total Synthesis. [Link](#)

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Sources

- [1. total-synthesis.com](https://www.total-synthesis.com) [[total-synthesis.com](https://www.total-synthesis.com)]
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